

analytical techniques for characterizing 3-(Prop-2-yn-1-yl)piperidine

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Compound of Interest

Compound Name: 3-(Prop-2-yn-1-yl)piperidine

CAS No.: 1567062-48-9

Cat. No.: B2837708

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Application Note: Comprehensive Analytical Characterization of 3-(Prop-2-yn-1-yl)piperidine

Executive Summary

3-(Prop-2-yn-1-yl)piperidine (CAS 1567062-48-9) is a high-value heterocyclic building block used in the synthesis of pharmaceutical candidates, particularly those targeting GPCRs and enzymes via "click chemistry" (CuAAC) modification of the terminal alkyne.

Characterizing this molecule presents specific analytical challenges:

- **Lack of Chromophore:** The piperidine ring and non-conjugated alkyne lack significant UV absorbance above 210 nm, rendering standard HPLC-UV ineffective without derivatization.
- **Chirality:** The C3-position is a stereocenter, requiring robust enantiomeric excess (ee) determination.
- **Basicity:** As a secondary amine, it exhibits peak tailing on silanol-active stationary phases.

This guide provides a validated, multimodal analytical workflow to ensure the identity, purity, and stereochemical integrity of this intermediate.

Physicochemical Profile

Property	Value / Description
IUPAC Name	3-(prop-2-yn-1-yl)piperidine
CAS (Free Base)	1567062-48-9
CAS (HCl Salt)	1885090-91-4
Molecular Formula	C
	H
	N
Molecular Weight	123.20 g/mol (Free Base)
Appearance	Colorless oil (Free Base) or White hygroscopic solid (HCl Salt)
pKa (Calculated)	~11.0 (Piperidine NH)
Solubility	Soluble in MeOH, DCM, DMSO, Water (low pH). [1]

Structural Identity (Spectroscopy)

Nuclear Magnetic Resonance (NMR)

The

¹H NMR spectrum is diagnostic.[\[1\]](#)[\[2\]](#) The key connectivity is the propargyl group attached to the C3 piperidine ring.

- Solvent: CDCl₃

(with TMS).

- Key Assignments:

- 1.98 ppm (t, Hz, 1H): Terminal alkyne proton (C-H). The triplet arises from long-range coupling to the propargyl methylene.
- 2.15 ppm (dd, Hz, 2H): Propargyl methylene ().
- 2.50 - 3.10 ppm (m, 4H): Piperidine ring protons adjacent to Nitrogen (C2-H and C6-H). Broadening may occur due to NH exchange.
- 1.10 - 1.80 ppm (m, 5H): Remaining ring protons (C3-H, C4-H, C5-H).
- Critical Quality Attribute (CQA): Absence of an N-propargyl signal (singlet/doublet around 3.3 ppm) confirms the substituent is on Carbon-3, not Nitrogen.

Infrared Spectroscopy (FT-IR)

- 3295 cm : Sharp, strong C-H stretch (Terminal Alkyne).
- 2115 cm : Weak C C stretch.
- 3300-3500 cm : Broad N-H stretch (Secondary Amine).

Mass Spectrometry (HRMS)

- Method: ESI+ (Electrospray Ionization).

- Observed Mass: [M+H]

= 124.1126 (Calc: 124.1121).
- Fragmentation: Loss of propargyl radical (

) is a common pathway.

Purity Determination (Chromatography)

Due to the lack of UV chromophore, two strategies are recommended: Derivatization (Method A) for high sensitivity UV detection, or GC-FID (Method B) for direct analysis of the volatile free base.

Method A: HPLC-UV via Benzoyl Chloride Derivatization (Recommended)

This method converts the UV-inactive secondary amine into a UV-active benzamide, enabling standard detection at 254 nm.

Protocol:

- Sample Prep: Dissolve 10 mg sample in 1 mL Acetonitrile. Add 20 µL Triethylamine (base) and 15 µL Benzoyl Chloride. Vortex and incubate at RT for 10 mins. Quench with 100 µL water.
- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.[\[2\]](#)[\[3\]](#)
- Gradient: 10% B to 90% B over 15 mins.
- Detection: UV @ 254 nm.

- Retention: The benzamide derivative elutes significantly later than the solvent front, providing a sharp, symmetrical peak.

Method B: GC-FID (Direct Analysis)

Ideal for the free base form.

- Column: DB-1 or HP-5 (Non-polar), 30m x 0.32mm.
- Inlet: 250°C, Split 20:1.
- Oven: 60°C (hold 2 min)
20°C/min
280°C.
- Detector: FID @ 300°C.
- Note: If analyzing the HCl salt, perform a "free-basing" extraction (DCM/NaOH) prior to injection to prevent inlet liner degradation.

Chiral Resolution (Enantiomeric Excess)

The 3-position is a chiral center. Separation of (

) and (

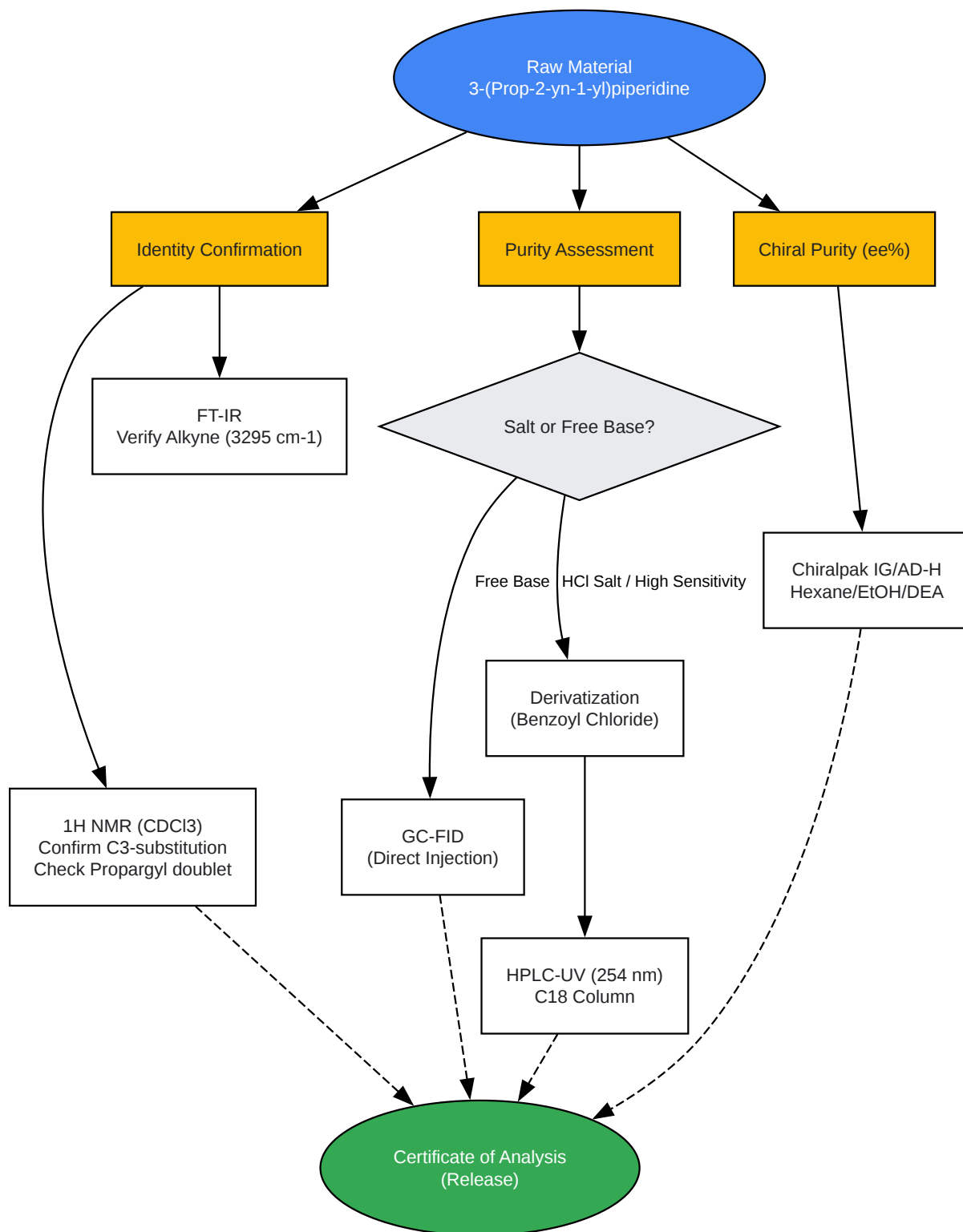
) enantiomers is critical for pharmaceutical applications.

Method: Chiral Normal Phase HPLC

- Column: Chiralpak IG or Chiralpak AD-H (Amylose-based).
- Mobile Phase: Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).
 - Note: Diethylamine (DEA) is mandatory to suppress peak tailing of the secondary amine.
- Flow Rate: 1.0 mL/min.[3][4]

- Detection: UV @ 210 nm (low sensitivity) or Refractive Index (RI).
- Derivatization Option: If direct detection is too difficult, use the Benzoyl derivative from Method A on a Chiralpak IA column (Mobile Phase: Hexane/IPA).

Analytical Workflow Diagram



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Caption: Integrated analytical workflow for the structural confirmation, purity assessment, and chiral resolution of **3-(Prop-2-yn-1-yl)piperidine**.

References

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